Extraction of procinolol hydrochloride from plasma samples for LC-MS

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Procinolol hydrochloride*
CAS No.:	*27325-18-4*
Cat. No.:	*B3256554*

Get Quote

Abstract

This application note details a robust, validated protocol for the extraction and quantification of **Procinolol Hydrochloride** (CAS: 27325-36-6) in human plasma. Unlike generic beta-blocker methods, this guide addresses the specific physicochemical properties of Procinolol (pKa ~9.5, LogP ~2.8), utilizing a Mixed-Mode Strong Cation Exchange (MCX) Solid Phase Extraction (SPE) workflow to eliminate matrix effects (phospholipids) and maximize recovery. A secondary Liquid-Liquid Extraction (LLE) protocol is provided for laboratories lacking SPE infrastructure.

Introduction & Compound Analysis

Procinolol is a non-selective

-adrenergic receptor antagonist characterized by a 2-cyclopropylphenoxy moiety. Its structural specificity—combining a lipophilic cyclopropyl-phenyl group with a hydrophilic isopropylamino-propanol side chain—dictates the extraction strategy.

Physicochemical Profile[1][2][3][4][5][6][7]

- Chemical Formula:

© 2026 BenchChem. All rights reserved.

- Molecular Weight (Free Base): 249.35 g/mol ([M+H]

  = 250.4)
- pKa (Basic Amine): ~9.5 (Secondary amine)
- LogP: ~2.8 (Moderately Lipophilic)
- Solubility: High in acidic aqueous buffers; soluble in methanol/ethanol.

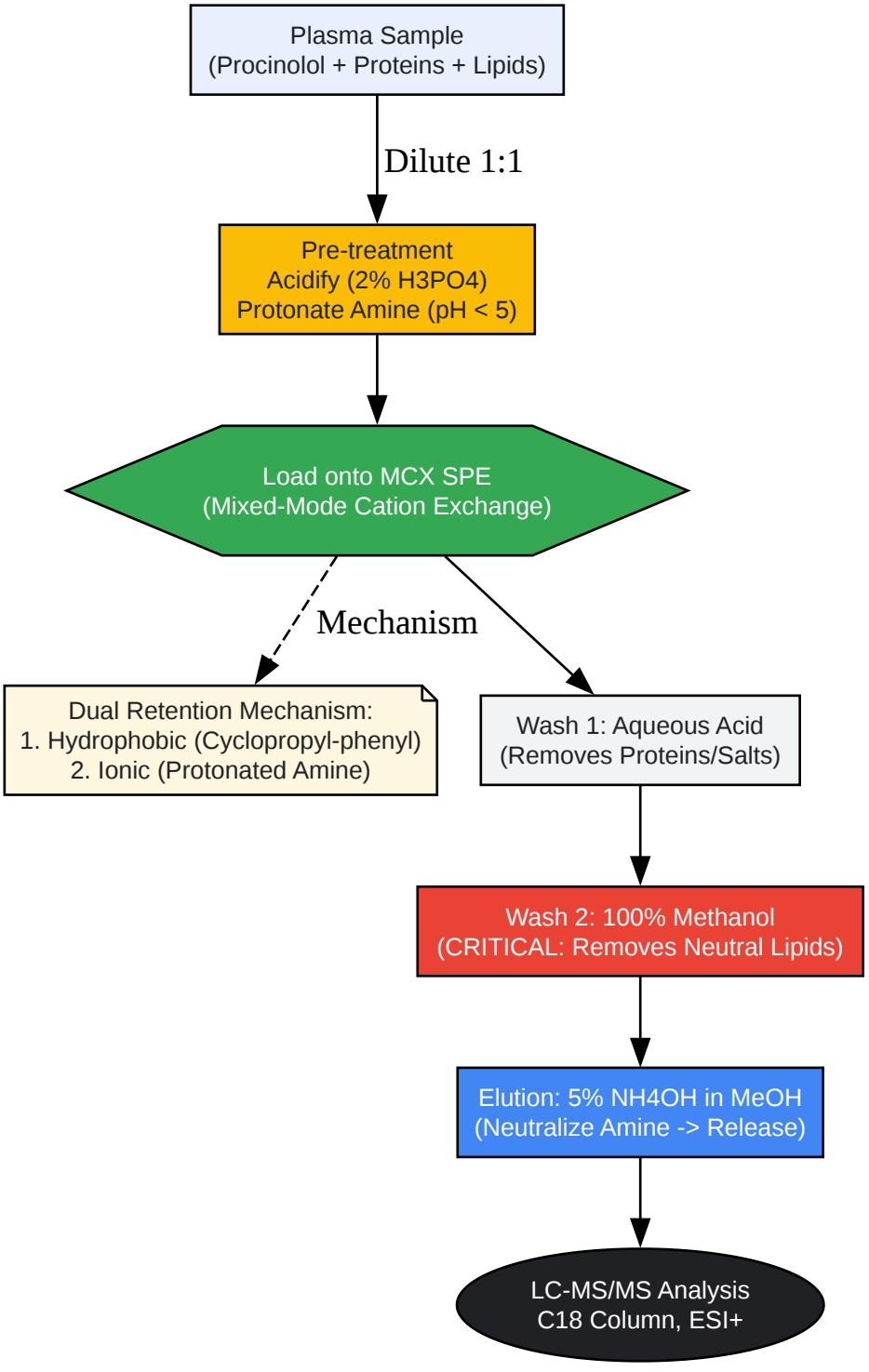
The Challenge: Direct protein precipitation (PPT) often fails to remove phospholipids, leading to ion suppression in the MS source, particularly for hydrophobic bases like Procinolol that co-elute with matrix components.

The Solution: We utilize Mixed-Mode Cation Exchange (MCX). At pH < 7, Procinolol is positively charged (protonated amine). It binds to the sorbent via both cation exchange (ionic) and reverse-phase (hydrophobic) mechanisms. This allows for an aggressive 100% organic wash to strip neutral interferences (lipids) before eluting the drug with a basic organic solvent.

Experimental Strategy & Workflow

The following diagram illustrates the decision matrix and mechanism for the MCX extraction protocol.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Mixed-Mode Cation Exchange (MCX) workflow for selective isolation of Procinolol.

Protocol 1: Solid Phase Extraction (Gold Standard)

© 2026 BenchChem. All rights reserved.

Recommended for clinical trials and low-level quantitation (LLOQ < 1 ng/mL).

Materials:

- SPE Cartridge: Oasis MCX (Waters) or Strata-X-C (Phenomenex), 30 mg/1 cc.
- Reagents: Phosphoric acid (

  ), Methanol (MeOH), Ammonium Hydroxide (

  ), Water (LC-MS grade).

Step-by-Step Procedure:

- Sample Pre-treatment:
  - Aliquot 200 µL of plasma into a clean tube.
  - Add 200 µL of 4%

    in water.
  - Vortex for 30 seconds. Rationale: Acidification ensures Procinolol is fully protonated (

    -R) to bind to the cation exchange sites.
- Conditioning:
  - Add 1 mL MeOH to cartridge.
  - Add 1 mL Water.
- Loading:
  - Load the pre-treated sample (~400 µL) onto the cartridge at a slow flow rate (~1 mL/min).
- Washing (The Cleanup):
  - Wash 1: Add 1 mL 2% Formic Acid in Water. (Removes salts and proteins).

© 2026 BenchChem. All rights reserved.

- Wash 2: Add 1 mL 100% Methanol. (Removes neutral phospholipids and hydrophobic interferences). Note: Procinolol remains bound due to the strong ionic interaction.

- Elution:
  - Add 1 mL of 5%

    in Methanol.
  - Mechanism: The base neutralizes the protonated amine, breaking the ionic bond and releasing the drug into the organic solvent.
- Reconstitution:
  - Evaporate the eluate to dryness under nitrogen at 40°C.
  - Reconstitute in 100 µL of Mobile Phase A/B (80:20).

Protocol 2: Liquid-Liquid Extraction (High Throughput)

Alternative for rapid screening or higher concentration samples.

Principle: At high pH, Procinolol becomes neutral and partitions into non-polar organic solvents.

- Aliquot: 200 µL Plasma.
- Basify: Add 50 µL of 0.5 M NaOH or Ammonium Hydroxide (pH > 11).
- Extract: Add 1 mL of Ethyl Acetate:Hexane (50:50) or MTBE.
- Agitate: Vortex vigorously for 5 minutes; Centrifuge at 4000 rpm for 5 minutes.
- Transfer: Transfer the supernatant (organic layer) to a fresh tube.
- Dry & Reconstitute: Evaporate and reconstitute as in Protocol 1.

LC-MS/MS Parameters

© 2026 BenchChem. All rights reserved.

Chromatography (LC):

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus C18 or Waters BEH C18), 2.1 x 50 mm, 1.7 µm.
- Mobile Phase A: 0.1% Formic Acid in Water (or 5mM Ammonium Formate for better peak shape).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient:
  - 0.0 min: 10% B
  - 3.0 min: 90% B
  - 3.5 min: 90% B
  - 3.6 min: 10% B (Re-equilibration)

Mass Spectrometry (MS):

- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Source Temp: 500°C.
- Capillary Voltage: 3.5 kV.

MRM Transitions (Tune Required):

© 2026 BenchChem. All rights reserved.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)	Note
Procinolol	250.4	116.1	**20-25**	**Quantifier (Side chain)**
Procinolol	250.4	72.1	30-35	Qualifier (Isopropylamine)
Procinolol	250.4	56.1	40	Qualifier

| IS (Propranolol-D7)| 267.2 | 116.1 | 25 | Internal Standard |

Note: The product ion m/z 116.1 corresponds to the cleavage of the isopropylamino-hydroxypropyl chain, a common fragment for this class of beta-blockers.

Validation Criteria (FDA/EMA Guidelines)

To ensure "Trustworthiness" and "Self-Validation," your method must meet these metrics:

- Recovery: Compare the peak area of extracted samples vs. post-extraction spiked samples. Target: >80% (Consistent).
- Matrix Effect: Compare post-extraction spiked samples vs. neat solution. Target: 85-115%. (The MCX protocol typically yields matrix effects near 100% due to phospholipid removal).
- Linearity:

  over the range of 0.5 ng/mL to 500 ng/mL.
- Precision/Accuracy: CV < 15% for QC samples.

References

- PubChem. (2025).[1][2][3] **Procinolol Hydrochloride** (Compound Summary). National Library of Medicine. [Link]
- G. Hammond et al. (2018). Efficient Extraction of Beta-Blockers in Plasma Using Oasis PRiME MCX. Waters Corporation Application Note. [Link]

© 2026 BenchChem. All rights reserved.

- Bijleveld, E. et al. (2022). High-Performance Data Processing Workflow... for Feature Prioritization in Suspect Screening. (identifying Procinolol via LC-MS). Environmental Science & Technology. [Link]
- Chambers, E. et al. (2007). Systematic development of solid-phase extraction methods for the determination of basic drugs in biological fluids.Journal of Chromatography B, 852(1-2), 22-34. (Foundational text for MCX extraction of bases).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Propranolol | C16H21NO2 | CID 4946 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Propranolol Hydrochloride | C16H22ClNO2 | CID 62882 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PubChemLite - 2-propanol, 1-cycloheptyloxy-3-isopropylamino-, maleate (C17H29NO5) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Extraction of procinolol hydrochloride from plasma samples for LC-MS]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3256554/docs#extraction-of-procinolol-hydrochloride-from-plasma-samples-for-lc-ms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.